

Metastannic acid molecular formula and molar mass.

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Compound of Interest

Compound Name: *Metastannic acid*

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Metastannic Acid: A Technical Overview

Metastannic acid, a hydrated form of tin(IV) oxide, is an inorganic compound with significant applications in various industrial and research settings. This technical guide provides an in-depth analysis of its chemical and physical properties, detailed experimental protocols for its synthesis, and a summary of its primary applications. The information is intended for researchers, scientists, and professionals in drug development who may utilize tin compounds in their work.

Core Properties of Metastannic Acid

Metastannic acid is typically a white, amorphous powder.^{[1][2][3]} Its chemical formula is commonly represented as $\text{H}_2\text{O}_3\text{Sn}$ or H_2SnO_3 , with a molecular weight of approximately 168.72 g/mol.^{[4][5][6]} It is known for its insolubility in water, alcohol, as well as acidic and alkaline solutions.^{[1][2][3][7]} However, it can react with strong alkalis upon fusion to form metastannates.^{[1][2][4][8]} When heated, it undergoes significant water loss.^{[1][2][4]}

Property	Value	Source
Molecular Formula	$\text{H}_2\text{O}_3\text{Sn}$ or H_2SnO_3	[1][3][4][5]
Molecular Weight	168.72 g/mol	[4][5][6]
Appearance	White amorphous powder	[1][2][3]
Solubility	Insoluble in water, alcohol, acid, and alkali solutions	[1][2][3][7]
CAS Number	13472-47-4	[1][4]
Synonyms	Stannic acid, Tin hydroxide oxide, Dihydroxyoxotin(IV)	[1][4][9]

Experimental Protocols

Synthesis of Metastannic Acid

A common method for the laboratory and industrial preparation of **metastannic acid** involves the reaction of metallic tin with concentrated nitric acid.[1][4][8]

Objective: To synthesize **metastannic acid** from metallic tin and concentrated nitric acid.

Materials:

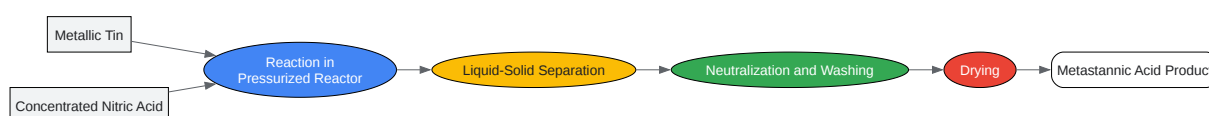
- Refined metallic tin (tin flower or powder)[10][11]
- Concentrated nitric acid (e.g., 39.9% industrial grade)[10][11]
- Pressurized reactor[10][11]
- Filtration apparatus
- Drying oven

Procedure:

- Into a 50L pressurized reactor, add 28L of water.[10]

- Add 2.5 kg of refined tin and 4.78 L of 39.9% industrial nitric acid to the reactor.[10]
- Seal the reactor and heat the mixture, controlling the temperature to 125 ± 5 °C.[10] The reaction is carried out under a pressure of 0.9 MPa for 6 hours.[10]
- After the reaction is complete, cool the reactor and perform a liquid-solid separation to isolate the intermediate product, **metastannic acid**.[10]
- The solid product is then washed and neutralized.[10][11]
- Finally, the washed **metastannic acid** is dried to obtain the final product.[10][11]

The synthesis process can be represented by the following workflow:



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Synthesis of **Metastannic Acid** Workflow

Removal of Metastannic Acid from Gold Foils

In hydrometallurgical processes, particularly in the refining of gold from electronic scrap, **metastannic acid** can form and trap gold particles.[12][13] The following protocol describes a method to remove this impurity.

Objective: To separate gold foils from a **metastannic acid** precipitate.

Materials:

- Gold-bearing **metastannic acid** precipitate
- Distilled water

- Sodium hydroxide (lye)[12]
- Hydrochloric acid (HCl)
- Acetic acid[13]
- Reaction vessel (beaker)
- Heating plate
- Filtration apparatus

Procedure:

- Place the gold-bearing **metastannic acid** into a reaction vessel.[12]
- Add distilled water to just cover the material.[13]
- Add sodium hydroxide until the pH is neutral.[13]
- Drain the solution and allow the remaining solid mass to dry completely. Desiccating is preferred over heating.[13]
- Once dry, add acetic acid until the reaction (fizzing) stops. This converts the tin compound to stannous acetate.[13]
- Slowly add hydrochloric acid in small increments until all the stannous acetate is dissolved.[13]
- The gold foils will now be free from the tin compound and can be separated from the solution by filtration.[13]

Applications in Research and Industry

While not directly used in drug development, **metastannic acid** serves as a precursor in the synthesis of other tin compounds, which may have research applications.[1] Its primary commercial uses include:

- Flame Retardants: It is used as a flame retardant in textiles, plastics, and epoxy resins.[2][3][4]
- Ceramics and Pigments: It acts as a colorant and is used in the manufacturing of ceramic glazes.[2][3][4]
- Catalysis: It finds application in the manufacturing of catalysts.[1]
- Textile Industry: It is used as a mordant in the textile industry.[2][3][4]

Further research into the properties and synthesis of **metastannic acid** could lead to the development of new materials and applications.[14]

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